

# Dicyclohexylamine vs. Cyclohexylamine: A Comparative Guide to Corrosion Inhibition

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## Compound of Interest

Compound Name: Dicyclohexylamine

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In the realm of materials science and industrial processes, the mitigation of corrosion is a critical endeavor to ensure the longevity and integrity of metallic components. Amine-based compounds have long been recognized for their efficacy as corrosion inhibitors. This guide provides a detailed comparison of two such amines, **dicyclohexylamine** and cyclohexylamine, for researchers, scientists, and drug development professionals. The following sections present a comprehensive analysis of their performance, supported by experimental data, detailed methodologies, and a mechanistic overview.

## Performance Comparison

An objective comparison of **dicyclohexylamine** and cyclohexylamine as corrosion inhibitors is challenging due to the lack of studies directly comparing them under identical experimental conditions. However, by examining their performance in different corrosive environments, we can infer their respective strengths and weaknesses.

## Dicyclohexylamine: Efficacy in CO<sub>2</sub>-Saturated Environments

**Dicyclohexylamine** has demonstrated notable corrosion inhibition properties, particularly in environments saturated with carbon dioxide (CO<sub>2</sub>), a common corrosive agent in the oil and gas industry. Experimental data from potentiodynamic polarization studies on API X80 carbon steel in a CO<sub>2</sub>-saturated solution containing 200 ppm acetic acid and 1% NaCl are presented below.

Table 1: Corrosion Inhibition Performance of **Dicyclohexylamine**

Temperature (°C)	Corrosion Potential (E <sub>corr</sub> ) (mV vs. SCE)	Corrosion Current Density (i <sub>corr</sub> ) (μA/cm <sup>2</sup> )	Corrosion Rate (mm/year)	Inhibition Efficiency (%)
20				
Uninhibited	-	73.56	0.84	-
With Dicyclohexylamine	-	44.42	0.5390	39.61
35				
Uninhibited	-	171.63	1.116	-
With Dicyclohexylamine	-	113.22	1.29	34.03
45				
Uninhibited	-	97.72	1.96	-
With Dicyclohexylamine	-	84.06	1.686	13.98

Data sourced from a study on API X80 carbon steel in a CO<sub>2</sub>-saturated aqueous solution containing 200 ppm acetic acid and 1% NaCl.

The data indicates that **dicyclohexylamine** is an effective corrosion inhibitor at lower temperatures in CO<sub>2</sub>-rich environments, with its efficiency decreasing as the temperature increases. It has been observed to act as an anodic inhibitor in such conditions.

## Cyclohexylamine: Performance in Acidic Media

Cyclohexylamine has been studied for its corrosion inhibition properties in acidic environments, which are prevalent in industrial cleaning and processing. The following table summarizes the performance of cyclohexylamine on mild steel in a 0.1 N sulfuric acid ( $\text{H}_2\text{SO}_4$ ) solution.

Table 2: Corrosion Inhibition Performance of Cyclohexylamine

Inhibitor Concentration (ppm)	Corrosion Inhibition Efficiency (%)
1000	81.06

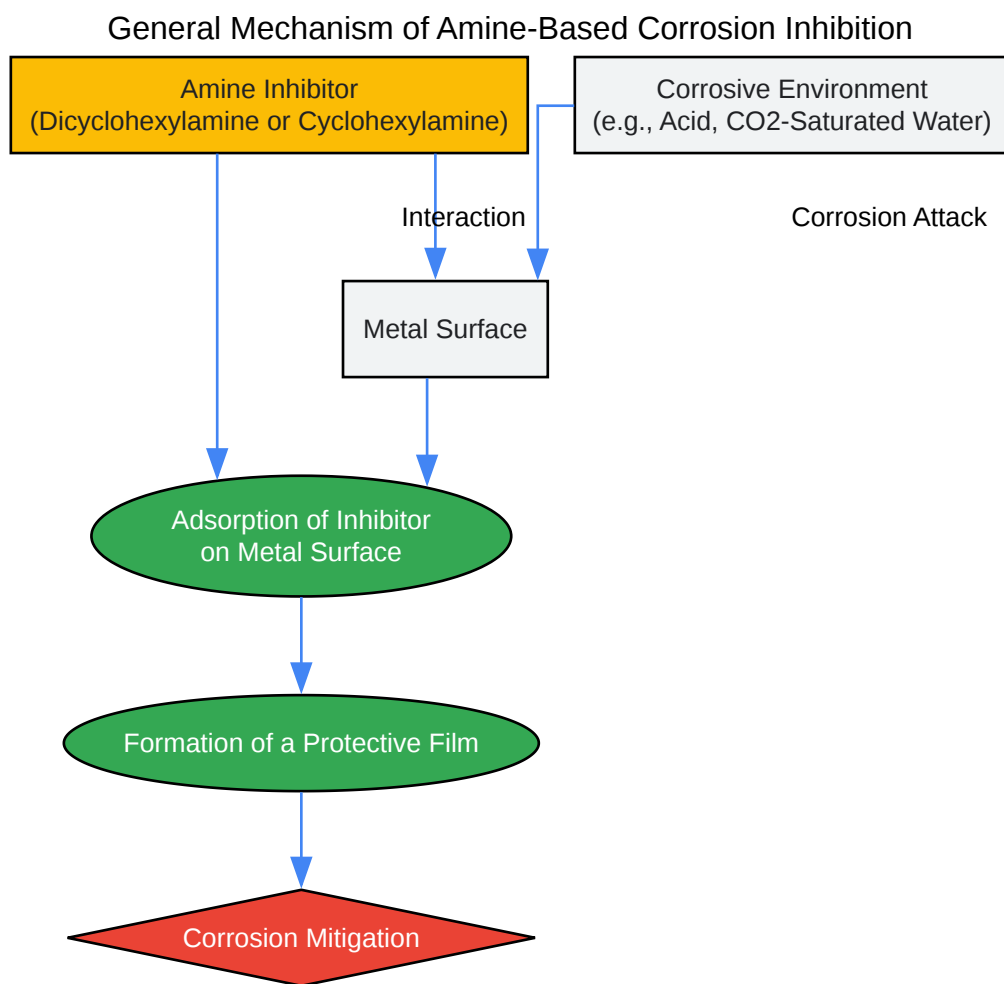
Data from a study on mild steel in 0.1 N  $\text{H}_2\text{SO}_4$ .[\[1\]](#)

At a concentration of 1000 ppm, cyclohexylamine exhibits a high inhibition efficiency of 81.06% for mild steel in 0.1 N  $\text{H}_2\text{SO}_4$ .[\[1\]](#)

## Mechanism of Action

Both **dicyclohexylamine** and cyclohexylamine function as corrosion inhibitors primarily through adsorption onto the metal surface, forming a protective barrier that isolates the metal from the corrosive environment. This adsorption process can involve physisorption, chemisorption, or a combination of both. The lone pair of electrons on the nitrogen atom in the amine group plays a crucial role in the adsorption process by coordinating with the vacant d-orbitals of the metal atoms.

**Dicyclohexylamine**, being a secondary amine with two bulky cyclohexyl groups, provides a larger surface coverage area upon adsorption compared to cyclohexylamine, which is a primary amine with one cyclohexyl group. This larger steric hindrance could potentially lead to a more effective protective barrier.



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Mechanism of amine-based corrosion inhibition.

## Experimental Protocols

The data presented in this guide were obtained using standard electrochemical techniques. The following are detailed methodologies for the key experiments cited.

### Potentiodynamic Polarization

Objective: To determine the corrosion current density ( $i_{\text{corr}}$ ), corrosion potential ( $E_{\text{corr}}$ ), and inhibition efficiency.

Apparatus:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell (working electrode, reference electrode, counter electrode)
- Computer with corrosion measurement software

#### Procedure:

- Specimen Preparation: The working electrode (e.g., API X80 carbon steel or mild steel) is mechanically polished with successively finer grades of silicon carbide paper, rinsed with distilled water and acetone, and then dried. This procedure is in accordance with ASTM G1 standard practice.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Electrolyte Preparation: The corrosive medium (e.g., CO<sub>2</sub>-saturated 1% NaCl with 200 ppm acetic acid, or 0.1 N H<sub>2</sub>SO<sub>4</sub>) is prepared. For CO<sub>2</sub>-saturated solutions, the gas is bubbled through the solution for a specified time before and during the experiment.
- Electrochemical Measurement:
  - The prepared working electrode is immersed in the electrolyte within the three-electrode cell.
  - The open-circuit potential (OCP) is allowed to stabilize.
  - A potentiodynamic scan is performed by sweeping the potential from a cathodic potential to an anodic potential relative to the OCP at a constant scan rate (e.g., 0.167 mV/s). This follows the principles outlined in ASTM G5.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
  - The resulting current is recorded as a function of the applied potential.
- Data Analysis: The corrosion current density (*i*<sub>corr</sub>) is determined by extrapolating the Tafel plots of the polarization curve. The inhibition efficiency (IE%) is calculated using the following equation, as described in ASTM G102:[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

$$IE\% = [(i_{\text{corr}}(\text{uninhibited}) - i_{\text{corr}}(\text{inhibited})) / i_{\text{corr}}(\text{uninhibited})] * 100$$

## Electrochemical Impedance Spectroscopy (EIS)

Objective: To investigate the mechanism of corrosion inhibition and the properties of the protective film.

Apparatus:

- Potentiostat/Galvanostat with a frequency response analyzer
- Three-electrode electrochemical cell
- Computer with EIS software

Procedure:

- Specimen and Electrolyte Preparation: Similar to the potentiodynamic polarization method.
- Electrochemical Measurement:
  - The working electrode is immersed in the electrolyte, and the OCP is allowed to stabilize.
  - A small amplitude AC voltage (e.g., 10 mV) is applied to the electrode at the OCP over a range of frequencies (e.g., 100 kHz to 10 mHz).
  - The impedance response of the system is measured.
- Data Analysis: The impedance data is often represented as Nyquist and Bode plots. The data can be fitted to an equivalent electrical circuit to determine parameters such as charge transfer resistance ( $R_{ct}$ ) and double-layer capacitance ( $C_{dl}$ ). An increase in  $R_{ct}$  and a decrease in  $C_{dl}$  in the presence of the inhibitor indicate the formation of a protective film on the metal surface. The inhibition efficiency can also be calculated from the  $R_{ct}$  values.

## Weight Loss Method

Objective: To determine the average corrosion rate over a period of time.

Procedure:

- Specimen Preparation: Metal specimens are cleaned, dried, and weighed accurately.

- Immersion Test: The weighed specimens are immersed in the corrosive solution with and without the inhibitor for a specified duration and at a constant temperature.
- Post-Exposure Cleaning: After the immersion period, the specimens are removed, cleaned to remove corrosion products according to ASTM G1 standards, dried, and reweighed.[2][3][4][5][6]
- Corrosion Rate Calculation: The weight loss is used to calculate the corrosion rate (CR) in mm/year using the formula specified in ASTM G102.[12][13][14][15][16] The inhibition efficiency is calculated based on the corrosion rates with and without the inhibitor.

## Conclusion

Both **dicyclohexylamine** and cyclohexylamine are effective corrosion inhibitors, with their performance being dependent on the specific corrosive environment and operating conditions. **Dicyclohexylamine** shows good inhibition in CO<sub>2</sub>-saturated environments, particularly at lower temperatures, making it a suitable candidate for applications in the oil and gas industry. Cyclohexylamine demonstrates high efficiency in acidic media, suggesting its utility in industrial cleaning and pickling processes.

The choice between **dicyclohexylamine** and cyclohexylamine as a corrosion inhibitor should be guided by the specific application, including the nature of the corrosive environment, temperature, and the metal to be protected. Further research involving a direct comparative study of these two inhibitors under a range of identical conditions would be beneficial for a more definitive conclusion on their relative performance.

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